An In-depth Technical Guide to the Chemical Structure of Sodium Phenoxyacetate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Sodium phenoxyacetate*
CAS No.:	*3598-16-1*
Cat. No.:	*B152869*

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Introduction

Sodium phenoxyacetate, the sodium salt of phenoxyacetic acid, is a versatile organic compound with significant applications in the pharmaceutical and chemical industries. Its utility as a key starting material and intermediate stems from its specific chemical architecture, which combines an aromatic phenoxy group with a reactive carboxylate function. This guide provides a comprehensive technical overview of the chemical structure of **sodium phenoxyacetate**, delving into its molecular composition, bonding, and three-dimensional characteristics. Furthermore, it explores the practical implications of its structure through a detailed examination of its synthesis, spectroscopic signature, analytical quantification, and its role as a precursor in the synthesis of notable pharmaceutical agents. This document is intended for researchers, scientists, and drug development professionals seeking a thorough understanding of this important chemical entity.

Molecular Structure and Physicochemical Properties

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Sodium phenoxyacetate is an organic salt with the chemical formula $C_8H_7NaO_3$.[1][2] It is formed from the deprotonation of phenoxyacetic acid by a sodium base. The structure is characterized by a planar benzene ring linked to an acetate group via an ether linkage. The negative charge is delocalized across the two oxygen atoms of the carboxylate group, and the sodium ion is held by ionic forces.

Key Structural Features

- Phenoxy Group: The phenyl ring (C_6H_5) attached to an oxygen atom. This aromatic moiety imparts lipophilicity to the molecule and is a key feature for its biological interactions and synthetic modifications.
- Ether Linkage: The C-O-C bond connecting the phenyl ring to the acetyl group. This bond is generally stable but can be a site for metabolic cleavage in biological systems.
- Carboxylate Group: The $-COO^-$ group, which is responsible for the salt's solubility in polar solvents and serves as a primary site for chemical reactions, such as esterification or amidation, after protonation.
- Ionic Bond: The electrostatic attraction between the negatively charged carboxylate group and the positively charged sodium ion (Na^+).

Physicochemical Properties

A summary of the key physicochemical properties of **sodium phenoxyacetate** is presented in Table 1.

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Property	Value	Reference(s)
Molecular Formula	$C_8H_7NaO_3$	[1][2]
Molecular Weight	174.13 g/mol	[2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	262-264 °C	[4]
Water Solubility	223.6 g/L at 20 °C	[4]
pKa (of phenoxyacetic acid)	3.17 at 20 °C	[4]
CAS Number	3598-16-1	[2][4]

Synthesis of **Sodium Phenoxyacetate**

A common and industrially scalable method for the preparation of **sodium phenoxyacetate** involves the Williamson ether synthesis, where phenol is reacted with chloroacetic acid in the presence of a strong base, such as sodium hydroxide.[5]

Reaction Mechanism

The synthesis proceeds in two main steps:

- Deprotonation of Phenol: Sodium hydroxide deprotonates the hydroxyl group of phenol to form the more nucleophilic sodium phenoxide.
- Nucleophilic Substitution: The phenoxide ion then acts as a nucleophile, attacking the electrophilic carbon of chloroacetic acid, displacing the chloride ion to form phenoxyacetic acid. The excess sodium hydroxide then neutralizes the phenoxyacetic acid to yield **sodium phenoxyacetate**.

The overall reaction can be visualized as follows:

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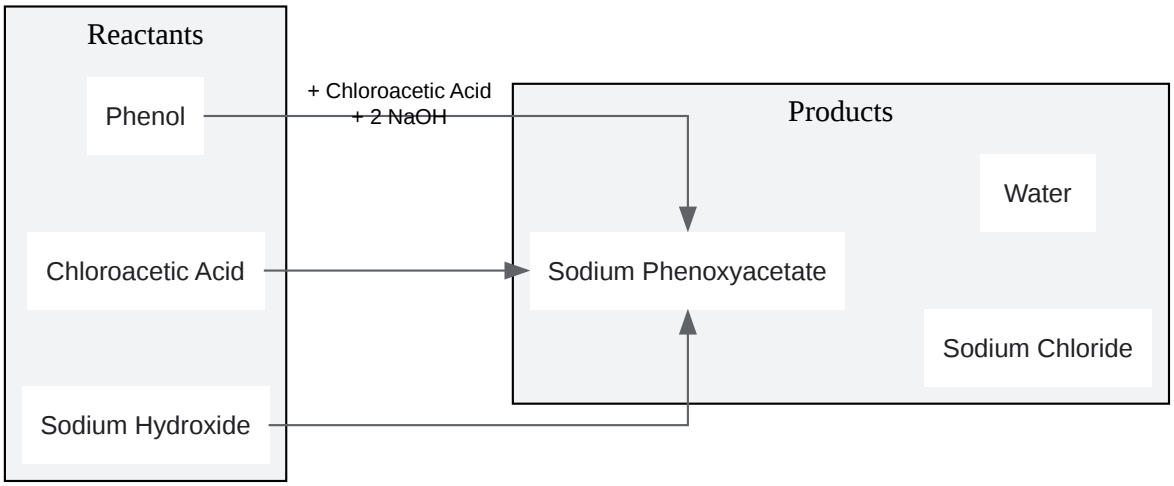

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Caption: Synthesis of **Sodium Phenoxyacetate**.

Experimental Protocol

The following is a representative protocol for the synthesis of **sodium phenoxyacetate**:[5]

- Preparation of Sodium Hydroxide Solution: Prepare a 9-25% aqueous solution of sodium hydroxide in a reaction vessel equipped with a stirrer.
- Addition of Reactants: To the sodium hydroxide solution, sequentially add phenol and chloroacetic acid. The molar ratio of chloroacetic acid to phenol is typically between 1:1 and 1.75:1, and the molar ratio of sodium hydroxide to phenol is between 2.5:1 and 3.125:1.
- Reaction: Heat the reaction mixture to 75-95 °C and maintain this temperature for 2-4 hours with continuous stirring.
- Crystallization: After the reaction is complete, cool the solution to 25-30 °C to induce crystallization of the **sodium phenoxyacetate**.
- Isolation and Drying: Isolate the solid product by filtration (e.g., suction filtration or centrifugation) and dry the filter cake at 70-80 °C to obtain pure **sodium phenoxyacetate**.

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Spectroscopic Characterization

Spectroscopic techniques are essential for the structural elucidation and confirmation of **sodium phenoxyacetate**.

Infrared (IR) Spectroscopy

The FT-IR spectrum of **sodium phenoxyacetate** exhibits characteristic absorption bands that confirm its functional groups. Key absorptions include:

- Aromatic C-H Stretching: Typically observed around 3000-3100 cm^{-1}.
- Aliphatic C-H Stretching: From the -CH_2- group, appearing around 2850-2960 cm^{-1}.
- Asymmetric and Symmetric COO^- Stretching: Strong bands characteristic of the carboxylate anion, typically found around 1610 cm^{-1} and 1410 cm^{-1}, respectively.
- C-O-C (Ether) Stretching: Usually in the region of 1240 cm^{-1}.
- Aromatic C=C Stretching: Peaks in the 1450-1600 cm^{-1} region.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy provide detailed information about the carbon-hydrogen framework of the molecule.

- ^1H NMR:
  - Aromatic Protons: Signals for the protons on the phenyl ring typically appear in the range of δ 6.8-7.3 ppm.
  - Methylene Protons: The two protons of the -OCH_2- group usually give a singlet at around δ 4.5 ppm.
- ^{13}C NMR:
  - Aromatic Carbons: Resonances for the carbons of the phenyl ring are observed between δ 114-158 ppm.

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- Methylene Carbon: The carbon of the -OCH_2- group typically appears around δ 65 ppm.
- Carbonyl Carbon: The carboxylate carbon signal is found further downfield, usually around δ 174 ppm.

Analytical Methods for Quantification

Accurate quantification of **sodium phenoxyacetate** is crucial for quality control in manufacturing and for its use in further synthetic steps.

High-Performance Liquid Chromatography (HPLC)

A stability-indicating reversed-phase HPLC method can be developed for the assay of **sodium phenoxyacetate**. A general protocol would involve:

- Column: A C18 column (e.g., 250 x 4.6 mm, 5 µm) is commonly used.[6]
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer at pH 3) and an organic modifier like acetonitrile or methanol.[6][7]
- Detection: UV detection at a wavelength where the phenoxy group absorbs, typically around 225 nm.[6]
- Quantification: Based on the peak area of the analyte compared to a standard of known concentration.

Non-Aqueous Titration

For the quantification of the sodium salt of a weak acid, non-aqueous titration is a suitable method.

- Solvent: A non-aqueous solvent such as glacial acetic acid is used to dissolve the sample.[8]
- Titrant: A standard solution of a strong acid in a non-aqueous solvent, such as 0.1 M perchloric acid in glacial acetic acid.[8]
- Indicator: A visual indicator like crystal violet is used to determine the endpoint, which changes color from violet (basic) to yellowish-green (acidic).[9]

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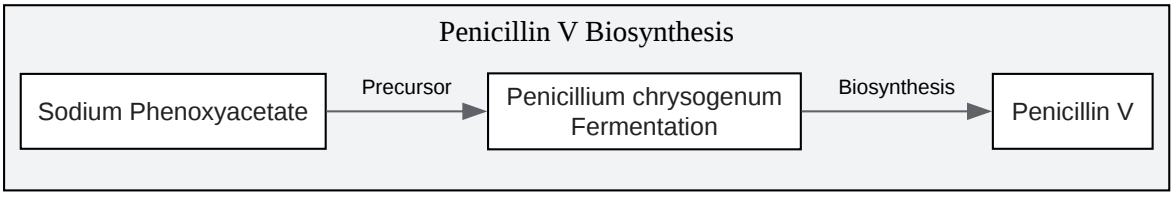
The reaction involves the protonation of the phenoxyacetate anion by the strong acid:
$C_6H_5OCH_2COO^-Na^+ + HClO_4 \rightarrow C_6H_5OCH_2COOH + NaClO_4$

Applications in Drug Development

The phenoxyacetic acid scaffold is present in numerous drugs with diverse therapeutic applications.[10] **Sodium phenoxyacetate** serves as a key building block for the synthesis of these and other pharmaceutical agents.

Precursor for Penicillin V Synthesis

Sodium phenoxyacetate is a crucial precursor in the industrial biosynthesis of Penicillin V (phenoxymethylpenicillin). In the fermentation process with Penicillium chrysogenum, the addition of **sodium phenoxyacetate** to the culture medium directs the biosynthesis to produce Penicillin V by providing the phenoxyacetyl side chain.



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Caption: Role of **Sodium Phenoxyacetate** in Penicillin V Synthesis.

Intermediate for Synthesis of Other Drugs

Phenoxyacetic acid, readily available from its sodium salt, is a starting material for the synthesis of various drugs. For example, it is a precursor for the diuretic drug Ethacrynic Acid.[11][12] The synthesis involves the acylation of a substituted phenoxyacetic acid.[11]

Phenoxyacetic acid derivatives are also found in non-steroidal anti-inflammatory drugs (NSAIDs) like Tiaprofenic Acid.[10][13]

Stability and Degradation

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Understanding the stability of **sodium phenoxyacetate** is critical for its storage, handling, and formulation. Forced degradation studies are employed to identify potential degradation pathways and products under various stress conditions.[14]

- Hydrolysis: As an ester derivative, the ether linkage in phenoxyacetic acid can be susceptible to hydrolysis under strong acidic or basic conditions, potentially cleaving to form phenol and glycolic acid.
- Oxidation: The aromatic ring and the ether linkage could be susceptible to oxidative degradation.
- Photolysis: Exposure to UV light may induce degradation.
- Thermal Stress: High temperatures can lead to decomposition.

A stability-indicating analytical method, such as the HPLC method described earlier, is essential to separate and quantify the parent compound from any degradation products.[15]

Conclusion

Sodium phenoxyacetate possesses a well-defined chemical structure that dictates its physicochemical properties and reactivity. Its synthesis is straightforward and scalable, and its structure can be unequivocally confirmed by modern spectroscopic methods. The presence of the phenoxyacetic acid backbone makes it a valuable intermediate in the pharmaceutical industry, most notably in the production of Penicillin V and as a starting point for the synthesis of other drugs. A thorough understanding of its chemical structure, as outlined in this guide, is fundamental for its effective utilization in research and drug development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of Sodium Phenoxyacetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152869/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-sodium-phenoxyacetate]

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